

Proper Disposal of BMS-986142: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	BMS-986142
CAS No.:	1643368-58-4
Cat. No.:	B606288

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For Immediate Reference: Treat **BMS-986142** as a hazardous chemical waste stream. Due to its potent biological activity as a Bruton's tyrosine kinase (BTK) inhibitor, a precautionary approach to disposal is essential to ensure personnel safety and environmental protection.

This guide provides detailed procedures for the proper disposal of **BMS-986142**, a potent and selective BTK inhibitor used in research. While some supplier Safety Data Sheets (SDS) do not classify this compound as hazardous under the Globally Harmonized System (GHS), its potent pharmacological action warrants handling and disposal as a hazardous substance.^{[1][2]} Adherence to these guidelines is crucial for minimizing exposure risks and ensuring regulatory compliance.

Core Principles of Chemical Waste Disposal

The disposal of **BMS-986142** must follow established principles for hazardous chemical waste management. These core tenets ensure a safe and compliant disposal process from the point of generation to final destruction.

- **Waste Minimization:** The primary objective is to generate the smallest possible amount of waste. This can be achieved through careful planning of experiments and accurate weighing of the compound.
- **Segregation:** All waste streams containing **BMS-986142** must be collected and stored separately from non-hazardous waste to prevent cross-contamination and ensure proper handling.[3]
- **Proper Labeling:** Every waste container must be clearly and accurately labeled with its contents, including the full chemical name "**BMS-986142**" and any solvents present.
- **Container Integrity:** Waste containers must be in good condition, compatible with the chemical waste, and kept securely closed to prevent spills and evaporation.[3]
- **Regulatory Compliance:** All disposal procedures must comply with local, state, and federal regulations for hazardous waste. Consult your institution's Environmental Health and Safety (EH&S) department for specific requirements.

Quantitative Data for Safe Handling and Disposal

The following table summarizes key quantitative parameters that should be observed when handling and disposing of **BMS-986142** waste.

Parameter	Guideline	Rationale
Container Fill Volume	Do not exceed 90% of the container's total capacity.	Prevents spills and allows for vapor expansion.
Acute Hazardous Waste Container Rinsing	Triple rinse with a suitable solvent (e.g., ethanol, DMSO). Each rinse should use a solvent volume of approximately 10% of the container.	Ensures the removal of acutely hazardous residue. The rinsate must be collected as hazardous waste.[3]
Satellite Accumulation Area (SAA) Storage Time	Do not exceed 1 year from the date of first accumulation.	Ensures timely disposal of hazardous waste and prevents degradation of containers.
Personal Protective Equipment (PPE)	Always wear a lab coat, nitrile gloves, and safety glasses with side shields.	Minimizes direct contact with the compound.

Detailed Experimental Protocol for Disposal

This protocol outlines the step-by-step procedure for the safe disposal of various waste streams containing **BMS-986142**.

Waste Identification and Segregation

- Identify all waste streams: This includes:
 - Unused or expired neat **BMS-986142** powder.
 - Solutions containing **BMS-986142** (e.g., in DMSO, ethanol).
 - Contaminated lab supplies (e.g., pipette tips, weighing paper, gloves, vials).
 - Contaminated glassware.
- Segregate waste:

- Solid Waste: Collect unused powder and contaminated solids in a designated, leak-proof, and clearly labeled hazardous waste container for solids.[3]
- Liquid Waste: Collect solutions containing **BMS-986142** in a separate, compatible, and clearly labeled hazardous waste container for liquids.[3] Do not mix with other incompatible chemical waste.
- Sharps Waste: Any sharps (e.g., needles, broken glass) contaminated with **BMS-986142** should be placed in a designated, puncture-resistant sharps container for hazardous waste.

Container Selection and Labeling

- Choose containers that are chemically resistant to the waste they will hold. For example, use high-density polyethylene (HDPE) or glass containers for liquid waste.
- Label each container with:
 - The words "Hazardous Waste."
 - The full chemical name: "**BMS-986142**."
 - The names and approximate percentages of all other components (e.g., DMSO, water).
 - The date of first accumulation.
 - The name and contact information of the generating researcher or lab.

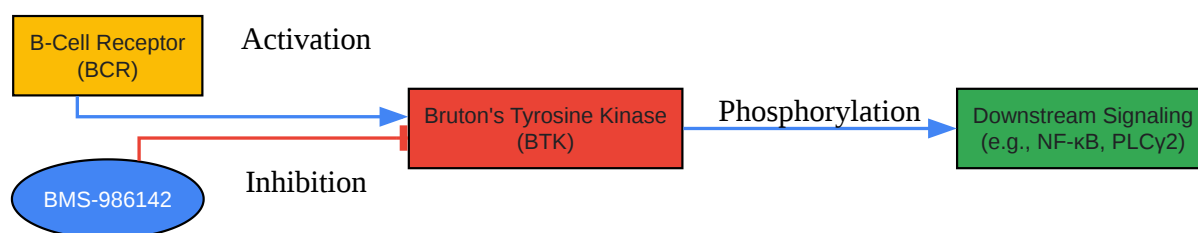
Storage and Final Disposal

- Storage: Keep all waste containers securely closed except when adding waste. Store them in a designated and properly labeled satellite accumulation area that has secondary containment to prevent the spread of spills.
- Final Disposal: Contact your institution's Environmental Health and Safety (EH&S) department to schedule a pickup for the hazardous waste. Do not attempt to dispose of **BMS-986142** down the drain or in the regular trash. The standard and required method for

the final disposal of this type of waste is high-temperature incineration by a licensed hazardous waste management facility.[4]

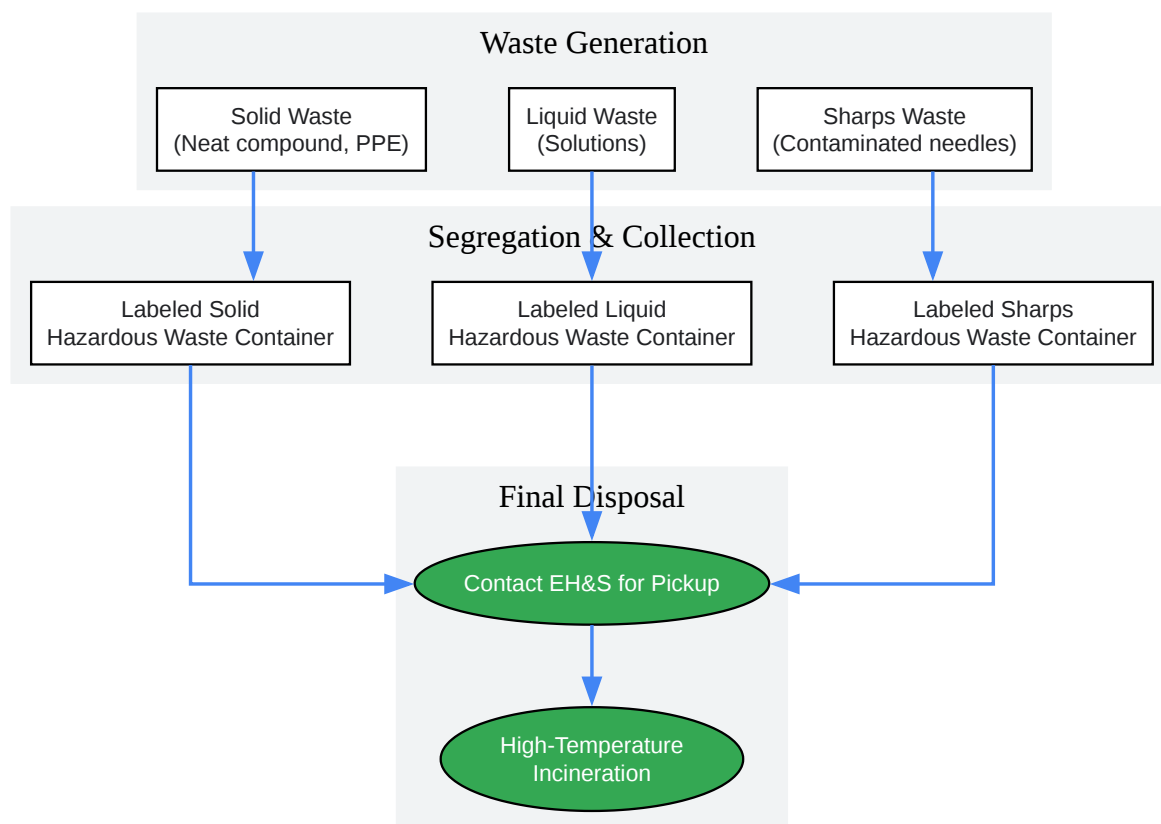
Signaling Pathway and Disposal Workflow Diagrams

To visually represent the context of **BMS-986142**'s use and the logical flow of its disposal, the following diagrams are provided.



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Caption: Simplified signaling pathway showing **BMS-986142** inhibiting BTK.



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Caption: Step-by-step workflow for the proper disposal of **BMS-986142** waste.

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- To cite this document: BenchChem. [Proper Disposal of BMS-986142: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606288/docs#proper-disposal-of-bms-986142-a-guide-for-laboratory-professionals>]

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